

Application of 3,5-Diaminotoluene in Polyurethane Foam Synthesis

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Compound of Interest

Compound Name: 3,5-Diaminotoluene

Cat. No.: B090585

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Application Note AP-PU-35DT

Introduction

Polyurethane (PU) foams are a versatile class of polymers with a wide range of applications, from flexible foams in upholstery and bedding to rigid foams for insulation and structural support. The final properties of a PU foam are highly dependent on the formulation, which typically includes a polyol, a diisocyanate, a blowing agent, catalysts, and surfactants. Chain extenders and crosslinkers are often incorporated to modify the morphology of the polymer and enhance its mechanical properties.

Aromatic diamines are a class of compounds known to act as effective chain extenders or curing agents in polyurethane and polyurea systems. They react with isocyanate groups to form urea linkages, which tend to form hard segments within the polymer matrix. These hard segments can significantly influence the foam's properties, such as rigidity, load-bearing capacity, and thermal stability.

This application note details the use of **3,5-Diaminotoluene** (3,5-TDA) as a reactive additive in the preparation of polyurethane foams. 3,5-TDA, with its two primary amine groups, can function as a potent chain extender, contributing to the hard segment content of the foam. Its inclusion in a polyurethane formulation is hypothesized to increase the foam's compressive strength and thermal resistance.

Principle

The synthesis of polyurethane foam involves two primary simultaneous reactions: the gelling reaction and the blowing reaction.

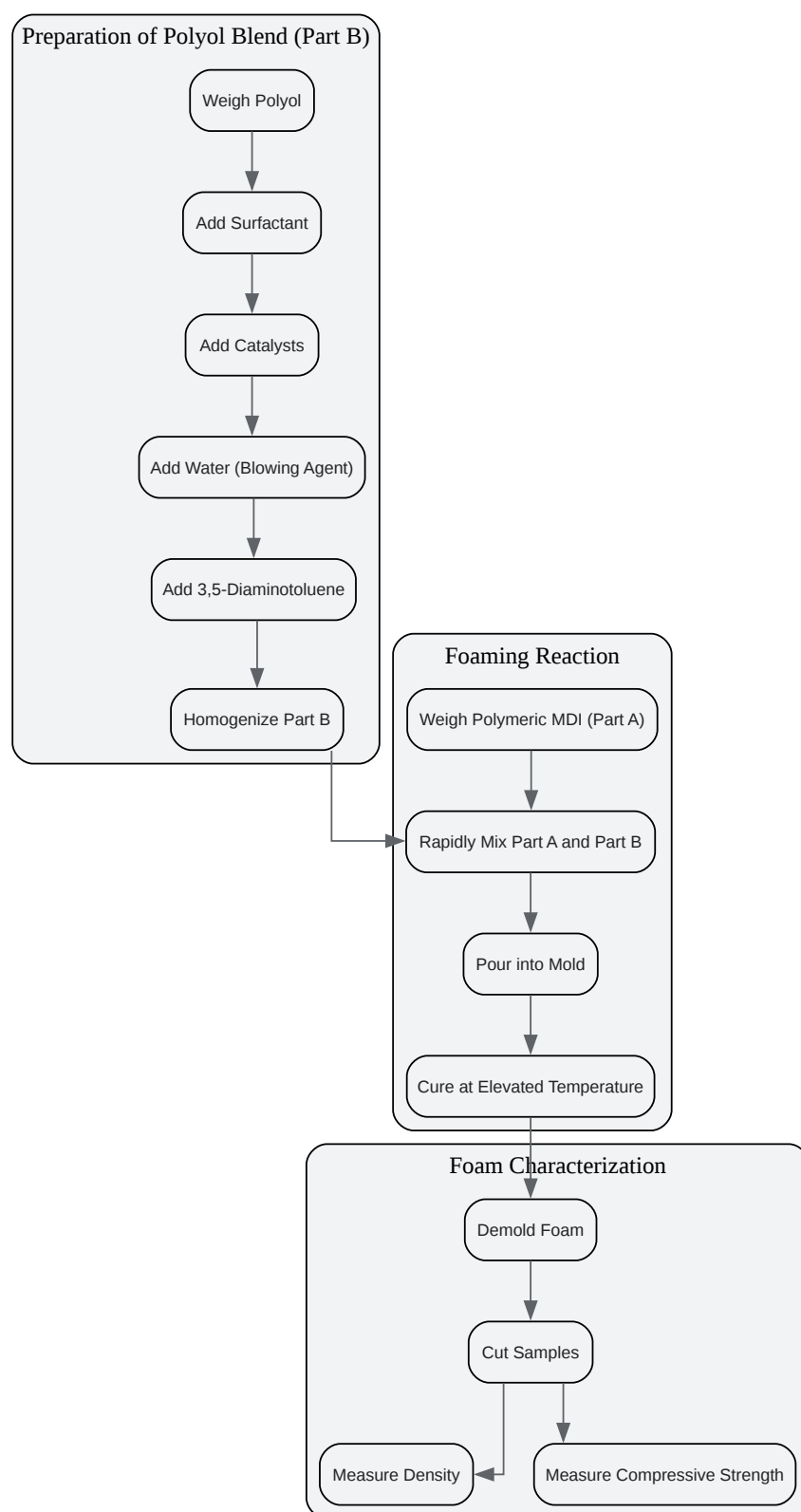
- **Gelling Reaction:** The reaction between the isocyanate groups (-NCO) of a diisocyanate (e.g., Toluene Diisocyanate - TDI, or Methylene Diphenyl Diisocyanate - MDI) and the hydroxyl groups (-OH) of a polyol forms the urethane linkages that create the polymer network.
- **Blowing Reaction:** The reaction of isocyanate with water produces an unstable carbamic acid, which decomposes into an amine and carbon dioxide (CO₂) gas. The CO₂ acts as the blowing agent, creating the cellular structure of the foam. The amine formed can further react with isocyanates to form urea linkages.

When **3,5-Diaminotoluene** is introduced into the formulation, its primary amine groups (-NH₂) react readily with the isocyanate groups to form di-substituted urea linkages. This reaction is typically faster than the isocyanate-hydroxyl reaction. The incorporation of the rigid aromatic structure of 3,5-TDA into the polymer backbone via these urea linkages is expected to increase the hard segment content, leading to a more rigid and potentially more thermally stable foam.

Experimental Overview

This document provides a protocol for the laboratory-scale synthesis of rigid polyurethane foam incorporating **3,5-Diaminotoluene** as a chain extender. The experiment involves the preparation of a polyol blend (Part B) containing the polyol, surfactant, catalysts, blowing agent, and **3,5-Diaminotoluene**, followed by its reaction with a polymeric MDI (Part A). The resulting foam's properties, such as density and compressive strength, are then characterized.

A representative experimental workflow is depicted below:



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Figure 1: Experimental workflow for polyurethane foam synthesis.

Protocol: Preparation of Rigid Polyurethane Foam with 3,5-Diaminotoluene

Materials and Reagents

Component	Supplier	Grade	Function
Polyether Polyol (400-500 mg KOH/g)	e.g., Sigma-Aldrich	Technical	Polyol Component
Polymeric MDI (pMDI)	e.g., Sigma-Aldrich	Technical	Isocyanate Component
3,5-Diaminotoluene (3,5-TDA)	e.g., Sigma-Aldrich	≥98%	Chain Extender
Silicone Surfactant	e.g., Evonik	Foam Grade	Cell Stabilizer
Amine Catalyst (e.g., DMCHA)	e.g., Evonik	Technical	Blowing Catalyst
Tin Catalyst (e.g., DBTDL)	e.g., Sigma-Aldrich	Technical	Gelling Catalyst
Deionized Water	-	-	Chemical Blowing Agent
Dichloromethane	e.g., Fisher Scientific	ACS Grade	Solvent for cleaning

Equipment

- Top-pan analytical balance (± 0.01 g)
- High-speed mechanical stirrer (up to 3000 rpm)
- Disposable paper or plastic cups (250 mL)
- Wooden spatula
- Fume hood
- Open-top mold (e.g., 10 cm x 10 cm x 10 cm)

- Oven capable of maintaining 70 °C
- Stopwatch
- Personal Protective Equipment (safety glasses, nitrile gloves, lab coat)

Polyurethane Foam Formulation

The following table provides a sample formulation for a control foam and a foam containing **3,5-Diaminotoluene**. All quantities are in parts by weight.

Component	Control Foam (0% 3,5-TDA)	Experimental Foam (5% 3,5-TDA)
Part B: Polyol Blend		
Polyether Polyol	100.0	100.0
Silicone Surfactant	1.5	1.5
Amine Catalyst (DMCHA)	1.0	1.0
Tin Catalyst (DBTDL)	0.2	0.2
Deionized Water	2.0	2.0
3,5-Diaminotoluene	0.0	5.0
Part A: Isocyanate		
Polymeric MDI (pMDI)	120.0 (Index ~110)	128.0 (Index ~110)

Note: The amount of pMDI is adjusted in the experimental formulation to maintain a constant isocyanate index, accounting for the reaction of isocyanate groups with the amine groups of 3,5-TDA.

Experimental Procedure

4.1. Preparation of Part B (Polyol Blend)

- Place a disposable cup on the analytical balance in a fume hood.

- Sequentially weigh and add the required amounts of polyether polyol, silicone surfactant, amine catalyst, tin catalyst, and deionized water into the cup.
- For the experimental foam, carefully weigh and add the **3,5-Diaminotoluene** to the mixture.
- Mix the components thoroughly with a wooden spatula until a homogeneous solution is obtained.

4.2. Foaming Process

- Weigh the required amount of polymeric MDI (Part A) into a separate disposable cup.
- Place the cup containing Part B under the high-speed mechanical stirrer.
- Pour the entire amount of Part A into Part B and immediately begin stirring at high speed (e.g., 3000 rpm) for 10 seconds.
- Quickly pour the reacting mixture into the center of the mold.
- Observe and record the cream time, gel time, and tack-free time.
- Allow the foam to cure at ambient temperature for at least 24 hours. For post-curing, place the foam in an oven at 70 °C for 2 hours.

4.3. Foam Characterization

- After curing, carefully remove the foam from the mold.
- Cut the foam into specimens of appropriate dimensions for density and compressive strength testing (e.g., 50 mm x 50 mm x 50 mm cubes).
- Density: Measure the dimensions and weight of a foam cube and calculate the density using the formula: $\text{Density} = \text{mass} / \text{volume}$.
- Compressive Strength: Perform compression testing on a foam cube according to ASTM D1621 or a similar standard.

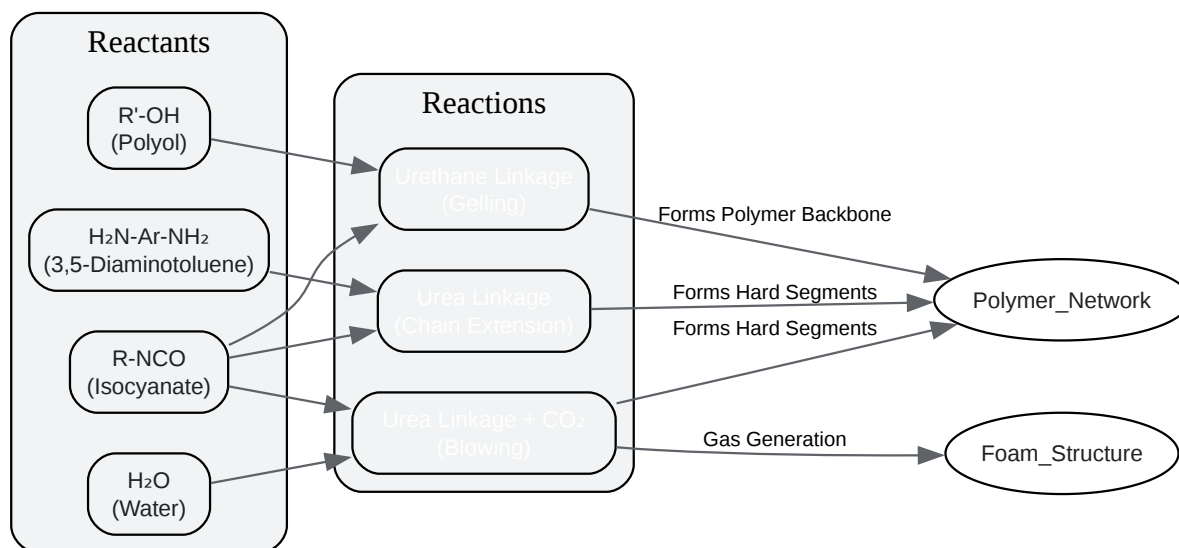
Expected Results and Data Presentation

The inclusion of **3,5-Diaminotoluene** is expected to alter the physical properties of the polyurethane foam. The following table summarizes the potential effects.

Property	Control Foam	Experimental Foam (with 3,5-TDA)
Cream Time (s)	~15-20	Potentially shorter
Gel Time (s)	~60-70	Potentially shorter
Tack-Free Time (s)	~90-110	Potentially shorter
Density (kg/m ³)	~30-35	~32-38
Compressive Strength (kPa)	~150-180	~200-250

Reaction Pathway

The following diagram illustrates the key reactions occurring during the formation of polyurethane foam with the inclusion of **3,5-Diaminotoluene**.



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Figure 2: Reaction pathways in PU foam formation with 3,5-TDA.

Safety Precautions

- Work in a well-ventilated fume hood.
- Isocyanates are respiratory sensitizers and irritants. Avoid inhalation of vapors and direct contact with skin and eyes.
- **3,5-Diaminotoluene** is a toxic substance. Handle with care and avoid exposure.
- Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.
- Consult the Safety Data Sheets (SDS) for all chemicals before use.

Troubleshooting

- **Foam Collapse:** May be due to an imbalance between the gelling and blowing reactions. Adjust catalyst concentrations.
- **Coarse Cell Structure:** Insufficient mixing or inadequate surfactant level.
- **High Density:** Insufficient blowing agent or low reactivity.
- **Slow Curing:** Low catalyst concentration or low ambient temperature.

This application note provides a foundational protocol for exploring the use of **3,5-Diaminotoluene** in polyurethane foam formulations. Researchers are encouraged to optimize the formulation based on their specific polyol and isocyanate systems and desired foam properties.

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